

3-Ethynylaniline hydrochloride safety and handling

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Compound of Interest

Compound Name: 3-Ethynylaniline hydrochloride

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An In-depth Technical Guide to the Safety and Handling of **3-Ethynylaniline Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethynylaniline hydrochloride is a chemical intermediate widely utilized in the synthesis of pharmaceuticals, particularly tyrosine kinase inhibitors used in cancer therapy.[1] Its unique molecular structure, featuring a reactive ethynyl group, makes it a valuable building block in organic synthesis, including "click chemistry" reactions.[1][2] However, the presence of the high-energy acetylene functional group and the aromatic amine moiety also necessitates careful consideration of its safety and handling.[3][4] This guide provides a comprehensive overview of the known safety data, handling protocols, and emergency procedures for **3-ethynylaniline hydrochloride** to ensure its safe use in a laboratory and drug development setting.

Hazard Identification and Classification

3-Ethynylaniline and its hydrochloride salt are classified as hazardous substances.[3] The primary hazards are associated with its flammability, irritant properties, and potential for sensitization.

GHS Hazard Statements:



- H226: Flammable liquid and vapour.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Signal Word: Warning

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[3][4] Inhalation hazard increases at higher temperatures.[3] Long-term exposure to respiratory irritants may lead to airway diseases.[3]
- Skin Contact: Causes skin irritation.[3][5] May cause sensitization by skin contact.[3] It is advised that individuals with pre-existing dermatitis should avoid contact.[3]
- Eye Contact: Causes serious eye irritation and potential damage.[3][4][5]
- Ingestion: Harmful if swallowed.[3] Ingestion of less than 150 grams may be fatal or cause serious health damage in animal experiments.[3]
- Chronic Exposure: The substance and/or its metabolites may bind to hemoglobin, inhibiting normal oxygen uptake, a condition known as methemoglobinemia.[3] Prolonged or repeated exposure could potentially lead to liver and kidney damage.[6]

Physical and Chemical Properties

A summary of the physical and chemical properties of 3-ethynylaniline and its hydrochloride salt is presented below.



Property	Value	Source
Molecular Formula	C ₈ H ₈ CIN	[7][8]
Molecular Weight	153.61 g/mol	[8]
Appearance	Colorless to pale yellow or brown liquid	[3][6]
Specific Gravity	1.02	[3]
Flash Point	59 °C (138.2 °F) - closed cup	
Storage Temperature	2-8°C	[4]

Exposure Controls and Personal Protection

Strict adherence to exposure control measures and the use of appropriate personal protective equipment (PPE) are mandatory when handling **3-ethynylaniline hydrochloride**.



Exposure Control	Recommendations	Source
Engineering Controls	Work in a well-ventilated area, preferably a chemical fume hood.[4][9] Use explosion-proof electrical, ventilating, and lighting equipment.[5][9]	
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles.[3][4]	
Skin Protection	Chemical-resistant gloves (e.g., PVC).[3][4] Wear protective clothing to prevent skin exposure.[3][4]	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK).[4]	

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **3-ethynylaniline hydrochloride** and preventing accidents.

Handling Protocols

- Avoid all personal contact, including inhalation of vapors.[3][9]
- Wear appropriate personal protective equipment.[3][4][9]
- Ground and bond containers and receiving equipment to prevent static discharge. [4][9]
- Use only non-sparking tools.[4][9]
- Keep containers tightly closed when not in use.[4][9]



- Do not cut, drill, grind, or weld on or near containers, as they may contain explosive vapors even when empty.[3]
- Wash hands thoroughly after handling.[9]

Storage Conditions

- Store in original, tightly closed containers in a dry, cool, and well-ventilated area.[3][4][5][9]
- The recommended storage temperature is between 2-8°C.[4]
- Store away from heat, sparks, open flames, and other ignition sources.[4][5][9]
- Store under an inert gas.
- Avoid prolonged storage and contact with air or light, which can lead to polymerization and solidification.[3][4]

Incompatible Materials

- Oxidizing agents[3][4]
- Acids, acid chlorides, and acid anhydrides[3][4]
- Red furning nitric acid, as many arylamines are hypergolic with it.[3]

Accidental Release and First Aid Measures Accidental Release

In the event of a spill, the following steps should be taken:

- Remove all sources of ignition.[3][4][5]
- Ensure adequate ventilation.[4][5][9]
- Evacuate personnel from the area and move upwind.[3][5][9]
- Absorb the spill with an inert material (e.g., dry sand, earth) and place it in a chemical waste container.[4]



- Use non-sparking tools during cleanup.[4]
- Prevent the spill from entering drains or waterways.[4][9]

First Aid

Exposure Route	First Aid Measures	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[3][5][9] If the person feels unwell, call a poison center or doctor.[5][9]	
Skin Contact	Immediately remove all contaminated clothing.[3][9] Flush skin and hair with running water and soap.[3] If skin irritation occurs, get medical advice.[9]	
Eye Contact	Rinse cautiously with water for several minutes.[5][9] Remove contact lenses if present and easy to do.[5][9] Continue rinsing. If eye irritation persists, get medical advice.[5][9]	
Ingestion	Keep the patient warm and rested.[3] Seek immediate medical attention.	_

Fire-Fighting Measures

- Extinguishing Media: Use foam or dry chemical powder.[3]
- Hazards: The liquid and vapor are flammable.[3] Combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NOx).[3] Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air upon intense heating.



 Fire-Fighting Procedures: Alert emergency responders.[3] May be violently or explosively reactive.[3] For large containers involved in a fire, consider evacuation of a 500-meter radius.
 [3]

Stability and Reactivity

- Reactivity: The presence of the ethyne group can confer explosive instability.[3] It can form
 explosive mixtures with air on intense heating.
- Chemical Stability: The product is chemically stable under standard ambient conditions.
- Conditions to Avoid: High temperatures, heat, flames, and sparks.[4] Long-term storage may result in polymerization.[3]
- Hazardous Decomposition Products: Combustion can produce carbon oxides and nitrogen oxides.[3]

Toxicological Information

Detailed toxicological studies for **3-ethynylaniline hydrochloride** are not widely available. The following information is based on the parent compound, **3-ethynylaniline**, and general knowledge of aromatic amines.

- Acute Toxicity: No specific LD50 or LC50 data are provided in the searched documents.
 However, it is stated to be harmful if swallowed.[3]
- Sensitization: May cause skin sensitization.[3] Asthma-like symptoms may persist for months
 or years after exposure ceases.[3]

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[3] This material and its container must be disposed of as hazardous waste.[3] Puncture containers to prevent reuse and dispose of them at an authorized landfill.[3]

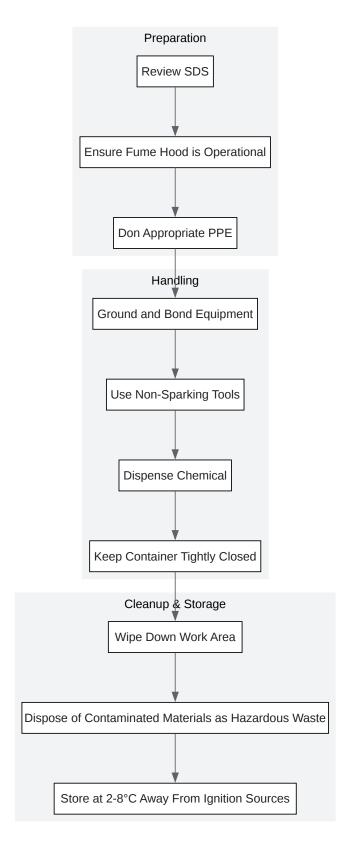
Experimental Protocols



Detailed experimental protocols for the safety and toxicological testing of **3-ethynylaniline hydrochloride** are not publicly available in the provided search results. The handling and safety procedures outlined in this document are derived from standard safety data sheets and chemical handling guidelines.

Visualizations Safe Handling Workflow



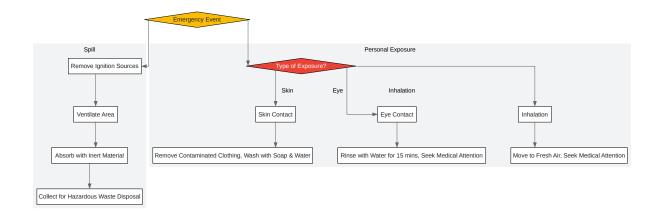


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Caption: Workflow for the safe handling of **3-ethynylaniline hydrochloride**.



Emergency Response Logic



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Caption: Logical flow for emergency response to spills or personal exposure.

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